

# An In-depth Technical Guide to 1-Adamantanethiol: CAS Number and Safety Data

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## Compound of Interest

Compound Name: 1-Adamantanethiol

Cat. No.: B1212722

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, safety data, and handling procedures for **1-adamantanethiol**. The data presented is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound.

## Chemical Identification and Properties

CAS Number: 34301-54-7<sup>[1]</sup>

**1-Adamantanethiol**, also known as 1-adamantylthiol or tricyclo[3.3.1.1<sup>^</sup>3,7]decane-1-thiol, is a thiol derivative of adamantane.<sup>[1]</sup> Its rigid, cage-like structure imparts unique physicochemical properties that are of interest in various research and development applications, including the formation of self-assembled monolayers (SAMs).

Table 1: Physical and Chemical Properties of **1-Adamantanethiol**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>16</sub> S	
Molecular Weight	168.30 g/mol	
Appearance	White to light yellow powder/crystal	[2]
Melting Point	99-106 °C	
Flash Point	Not applicable	

## Safety and Hazard Information

**1-Adamantanethiol** is classified as a hazardous substance. Adherence to strict safety protocols is mandatory when handling this chemical.

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Code	Description	Source(s)
Acute Toxicity (Oral)	3	H301	Toxic if swallowed	[1]
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation	[1]

Signal Word: Danger

Hazard Pictograms:

-  alt text  
(GHS06)
-  alt text  
(GHS07)

## Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Table 3: Precautionary Statements for **1-Adamantanethiol**

Code	Statement	Source(s)
P264	Wash skin thoroughly after handling.	[1]
P270	Do not eat, drink or smoke when using this product.	[1]
P280	Wear protective gloves/ eye protection/ face protection.	
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/ physician.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth.	
P337 + P313	If eye irritation persists: Get medical advice/ attention.	
P405	Store locked up.	[1]
P501	Dispose of contents/ container to an approved waste disposal plant.	[1]

## Experimental Protocols

## Synthesis of 1-Adamantanethiol from 1-Bromoadamantane

This protocol describes a plausible method for the synthesis of **1-adamantanethiol** from 1-bromoadamantane. This procedure is based on established chemical transformations of adamantane derivatives and should be performed by qualified personnel in a well-ventilated fume hood with appropriate personal protective equipment.

### Materials:

- 1-Bromoadamantane
- Sodium hydrosulfide (NaSH)
- Anhydrous ethanol
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

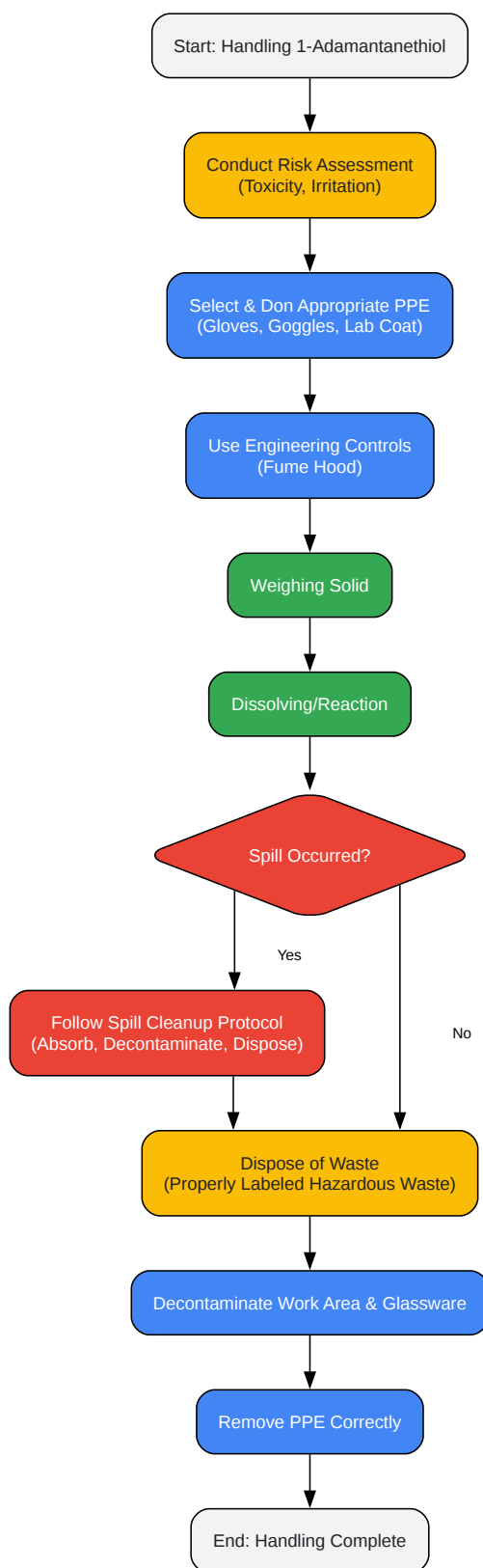
### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve 1-bromoadamantane in anhydrous ethanol.

- **Addition of Reagent:** To the stirred solution, add an excess of sodium hydrosulfide. The reaction mixture is then heated to reflux.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material (1-bromoadamantane) is consumed.
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** Partition the residue between diethyl ether and water. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with water and a saturated aqueous sodium bicarbonate solution to remove any unreacted sodium hydrosulfide and acidic byproducts.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude **1-adamantanethiol**.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography to obtain pure **1-adamantanethiol**.

## Visualized Workflow for Safe Handling

Due to the acute oral toxicity and eye-irritating properties of **1-adamantanethiol**, a strict workflow must be followed to ensure personal and environmental safety. The following diagram outlines the logical relationships for the safe handling of this compound.



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Caption: Logical workflow for the safe handling of **1-Adamantanethiol**.

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## References

- 1. 1-Adamantylthiol | C<sub>10</sub>H<sub>16</sub>S | CID 99730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Adamantanethiol: CAS Number and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212722#1-adamantanethiol-cas-number-and-safety-data]

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